

POE (20) lanolin skin permeability vs human stratum corneum

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Compound Focus: POE (20) lanolin

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Comparative Permeability: Lanolin vs. Stratum Corneum

The table below summarizes key characteristics and experimental findings for lanolin and the human stratum corneum (SC).

Feature	Lanolin	Human Stratum Corneum
Primary Composition	Complex mixture of ~8,000 to 20,000 different sterol esters , along with lanolin alcohols, acids, and hydrocarbons [1].	Flattened corneocytes embedded in a lipid matrix of ceramides, cholesterol, and fatty acids [2].
Primary Barrier Function	When applied to skin, forms a semi-occlusive, breathable film that inhibits water evaporation and creates a secondary moisture reservoir [1].	The main barrier of the skin, regulating water loss and preventing the entry of chemicals, allergens, and microorganisms [2].
Permeability to Water	N/A (Applied as a barrier).	Permeability coefficient for water is 16.5 x 10⁻³ cm/h [3].

Feature	Lanolin	Human Stratum Corneum
Permeability to Alkanols	N/A (Applied as a barrier).	Permeability decreases as chain length increases (e.g., Methanol: 5.6×10^{-3} cm/h; n-Octanol: 0.27×10^{-3} cm/h), suggesting behavior similar to a hydrogel [3].
Key Similarity	Chemical and physical similarities to human SC lipids. Both can form identical multilamellar vesicles , which are crucial for hydrating the stratum corneum [1].	
Key Difference	An external agent applied to supplement the skin's barrier and moisturizing functions.	The skin's innate, dynamic, and complex biological barrier that is continuously renewed through desquamation [2].

Detailed Experimental Protocols

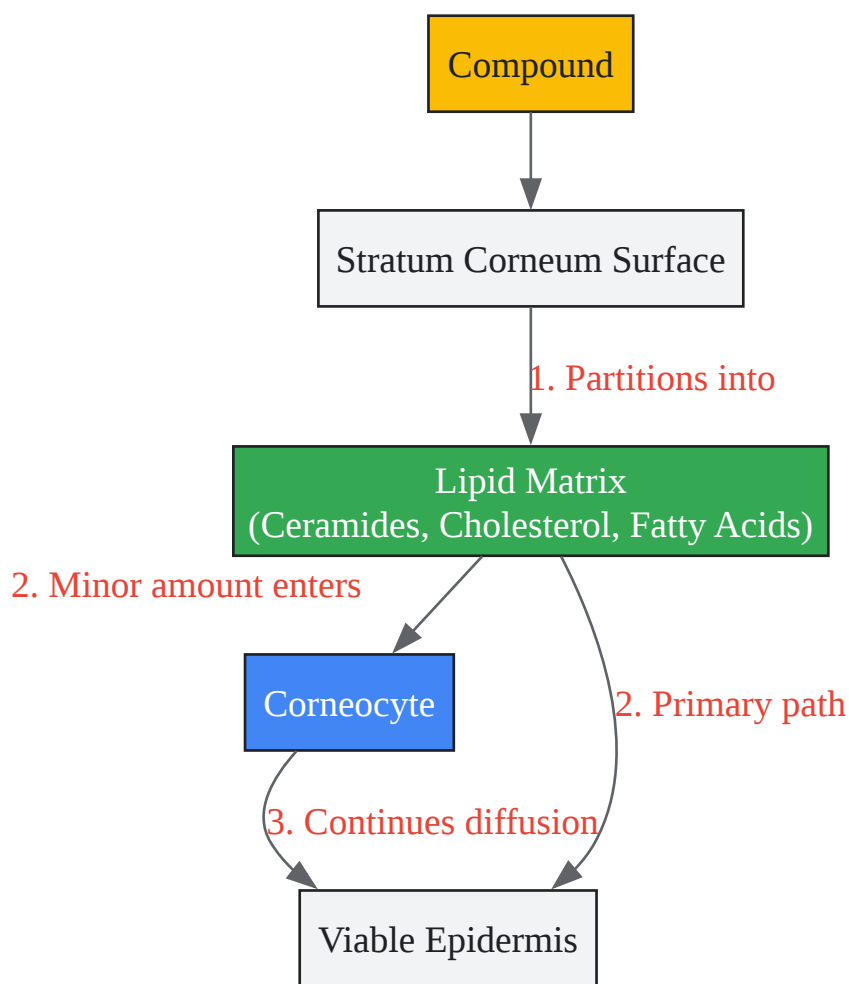
The data in the table above is derived from specific experimental methods. Here are the detailed protocols for key studies:

- **1. Permeability of Human Nail & Stratum Corneum [3]**
 - **Membrane Preparation:** Human avulsed cadaver nails were used. For skin studies, dermatomed skin or isolated stratum corneum is typically mounted.
 - **Diffusion Chamber:** Specially constructed diffusion cells (e.g., Franz-type diffusion cells) were used.
 - **Permeants:** Water and a homologous series of n-alkanols (from methanol to dodecanol) in high aqueous dilution.
 - **Measurement:** The permeants were applied to the donor side. The amount of compound passing through the membrane into the receptor chamber was measured over time to calculate permeability coefficients.
- **2. Penetration of Lanolin into Human Stratum Corneum *In Vivo* [4]**

- **Application:** Anhydrous lanolin was applied at a loading of 2 mg cm^{-2} to a defined area on the inner forearm of human subjects.
 - **Tape Stripping:** The treated area of stratum corneum was removed in layers by 30 successive tape strippings.
 - **Quantitative Analysis:** Lanolin content on each tape strip was determined using a spectrophotometric method based on the Liebermann-Burchardt reaction for steroids, which selectively detects the steroidal components of lanolin.
- **3. Use of Lanolin-Based Synthetic Membranes as Skin Models [5] [6]**
 - **Membrane Preparation:** Nuclepore polycarbonate membranes were coated with a solution of lanolin (5% w/v) in hexane:ethanol. The solvent was evaporated under a nitrogen stream.
 - **Permeation/Penetration Study:** The membranes were mounted in Franz-type diffusion cells. Drugs like diclofenac sodium and lidocaine were applied in infinite (permeation) or finite (penetration) doses.
 - **Analysis:** The receptor fluid was sampled over time to measure drug permeation using techniques like HPLC. The results were compared against data from dermatomed pig skin.

Skin Permeability Pathway for a Lipophilic Compound

The following diagram illustrates the transcellular pathway a lipophilic compound can take through the stratum corneum, based on NMR research [7]. The corneocytes (dead skin cells) are surrounded by a lipid matrix, which is the primary barrier.



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This model shows that while the lipid matrix is the main pathway, the transcellular route also contributes to the overall permeation of certain compounds [7].

Interpretation and Research Implications

- **Lanolin as a Barrier Mimetic:** The compositional and structural similarities between lanolin and SC lipids make lanolin an effective emollient and barrier repair agent [1]. Its application can supplement the skin's natural lipids, improving hydration and offering protection.
- **Lanolin in Experimental Models:** The ability to create synthetic membranes with lanolin provides researchers with a more reproducible and ethical model for initial screening of transdermal drug delivery systems, closely approximating the barrier function of mammalian skin [5] [6].

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